

Safe Disposal of 2-(Chloromethyl)furan: A Procedural Guide

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Compound of Interest		
Compound Name:	2-(Chloromethyl)furan	
Cat. No.:	B1296002	Get Quote

The proper disposal of **2-(chloromethyl)furan** is a critical aspect of laboratory safety and environmental responsibility. As a chlorinated organic compound, it requires careful handling and adherence to hazardous waste regulations. This guide provides detailed procedures for the safe management and disposal of **2-(chloromethyl)furan** waste streams, intended for researchers, scientists, and professionals in drug development.

Immediate Safety and Hazard Profile: **2-(Chloromethyl)furan** is a flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.[1] All waste materials containing **2-(chloromethyl)furan**, including unused chemical, contaminated personal protective equipment (PPE), and spill cleanup materials, must be treated as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[2]

Quantitative Data and Properties

For quick reference, the key physical, chemical, and hazard properties of **2- (chloromethyl)furan** are summarized below.



Property	Value	
CAS Number	617-88-9[3]	
Molecular Formula	C₅H₅ClO[3]	
Molecular Weight	116.54 g/mol [3]	
Appearance	Light yellow liquid[4]	
Boiling Point	Not explicitly available in search results.	
Flash Point	Not explicitly available in search results.	
GHS Hazard Statements	H226: Flammable liquid and vaporH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation[1]	
GHS Precautionary Statements	P210, P233, P240, P241, P242, P243, P261, P264, P271, P280, P303+P361+P353, P304+P340, P305+P351+P338, P312, P370+P378, P362+P364, P403+P233, P405, P501[4]	

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **2- (chloromethyl)furan** from the point of generation to final removal by a certified hazardous waste facility.

Waste Segregation and Collection

- Designated Waste Container: All waste containing 2-(chloromethyl)furan must be collected in a designated, properly labeled hazardous waste container.[5]
- Halogenated Waste Stream: As a chlorinated organic compound, it should be collected in a container specifically for halogenated solvent waste.[6][7] Do not mix with non-halogenated waste to avoid costly disposal procedures.[7]



- Container Type: Use a chemically resistant container, such as a high-density polyethylene (HDPE) plastic container or the original container.[6] Ensure the container is in good condition and has a secure, tight-fitting lid.[6]
- Labeling: Immediately label the waste container with a "Hazardous Waste" label.[5] The label must include the chemical name "2-(Chloromethyl)furan" and a clear indication of its hazards (e.g., "Flammable," "Irritant").

Storage of Chemical Waste

- Designated Storage Area: Store the waste container in a designated and secure area, such as a satellite accumulation area or a main hazardous waste storage area.
- Secondary Containment: Place the waste container in secondary containment to prevent spills or leaks from spreading.[2][5]
- Ventilation: Store in a well-ventilated area, such as a fume hood or a properly ventilated chemical storage cabinet, away from heat, sparks, and open flames.[4]
- Compatibility: Ensure that incompatible chemicals are not stored in the same secondary containment.

Disposal of Empty Containers

- Triple Rinsing: Empty containers that held **2-(chloromethyl)furan** must be triple-rinsed with a suitable solvent.[2] The rinsate must be collected and disposed of as hazardous waste.[2]
- Container Management: After triple-rinsing, the container may be managed as non-hazardous waste, depending on institutional policies.[2] Consult your institution's environmental health and safety (EHS) office for specific guidance.

Spill Management

- Personal Protective Equipment (PPE): In case of a spill, wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[4][8]
- Containment and Cleanup: Absorb the spill with an inert absorbent material such as sand, silica gel, or a universal binder.[4]



- Collection: Sweep or shovel the absorbent material into a suitable, closed container for disposal as hazardous waste.[4][8]
- Ventilation: Ensure adequate ventilation during cleanup.[8]

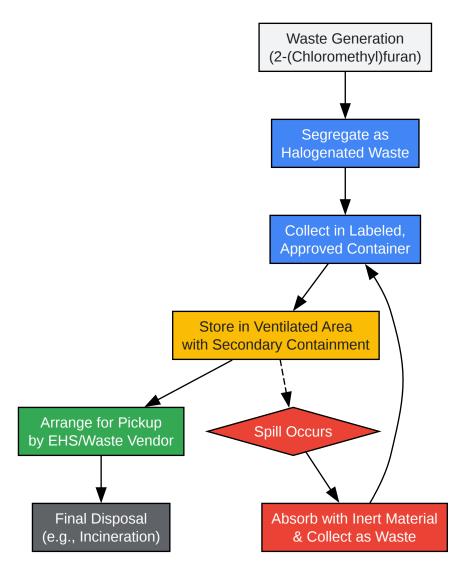
Final Disposal

- Professional Disposal: The ultimate disposal method for 2-(chloromethyl)furan is through a licensed hazardous waste disposal facility.[2][4] High-temperature incineration is a common and effective method for the complete destruction of chlorinated organic residues.[9]
- Contact EHS: Arrange for the pickup of the hazardous waste container with your institution's EHS office. Provide them with accurate information about the waste stream.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2- (chloromethyl)furan**.





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